

Application Notes and Protocols for K-8012 in Environmental Monitoring

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Compound of Interest

Compound Name: K-8012

Cat. No.: B12362505

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Product: **K-8012** Phenols Test Kit

Application: Rapid, colorimetric determination of phenols in water samples for environmental monitoring.

Audience: Researchers, scientists, and environmental quality professionals.

Introduction

The CHEMetrics **K-8012** Phenols Test Kit is a convenient, portable, and rapid visual analysis system for determining phenol concentrations in water.[1][2][3] High concentrations of phenols in water can indicate contamination from industrial effluents or waste discharge.[1][4] In drinking water, even low levels of phenolic compounds can impart a foul taste and odor, particularly after chlorination.[1][4] This kit is, therefore, a valuable tool for environmental scientists and researchers for the preliminary screening of phenolic contamination in various water sources, including wastewater and drinking water.[5]

The **K-8012** kit utilizes the well-established 4-Aminoantipyrine (4-AAP) method for the detection of phenols.[1][4] In this method, phenolic compounds react with 4-aminoantipyrine in an alkaline solution in the presence of potassium ferricyanide to form a red reaction product.[1][4] The intensity of the resulting color is directly proportional to the concentration of phenols in the sample. The kit is designed for both laboratory and field use, providing a simple and effective means for on-site water quality assessment.[5]

Quantitative Data Summary

The specifications for the **K-8012** Phenols Test Kit are summarized in the table below for easy reference and comparison.

Parameter	Specification
Catalog No.	K-8012
Analysis Method	4-Aminoantipyrine[1][2][6]
Measurement Range	0-1 ppm and 0-12 ppm[3][6][7]
Minimum Detection Limit (MDL)	0.05 ppm[5][6][7]
Analysis Time	1 minute[6]
Number of Tests per Kit	30[3][8]
Kit Contents	Refill ampoules (30), Low and High Range Comparators, 25 mL sample cup, Activator Solution, Instructions, Plastic Case[6][8]

Experimental Protocols

The following protocol provides a detailed methodology for the use of the **K-8012** Phenols Test Kit for the determination of phenol concentration in water samples.

3.1. Materials Provided in the Kit:

- CHEMets® self-filling ampoules with pre-measured reagents
- Low Range Comparator (0-1 ppm)
- High Range Comparator (0-12 ppm)
- 25 mL Sample Cup
- Stabilizer Solution
- Instruction Manual

3.2. Sample Collection and Preparation:

- Collect the water sample in a clean container.
- Ensure the sample is free of large debris. If necessary, filter the sample prior to testing.
- The required sample volume for the test is 25 mL.[\[3\]](#)

3.3. Test Procedure:

- Fill the provided 25 mL sample cup to the 25 mL mark with the water sample to be tested.[\[1\]](#)
- Add 2 drops of the Stabilizer Solution to the sample in the cup.[\[1\]](#)
- Stir the contents of the cup to ensure thorough mixing.[\[1\]](#)
- Place one of the CHEMetrics ampoules, tip first, into the sample cup.
- Snap the tip of the ampoule by pressing it against the side of the cup. The vacuum inside the ampoule will automatically draw the correct amount of sample and reagent into the ampoule.
- Gently invert the ampoule several times to mix the contents. A red color will develop if phenols are present.
- Dry the exterior of the ampoule and wait for 1 minute for the color to fully develop.[\[1\]](#)
- For Low Range Measurement (0-1 ppm):
 - Place the ampoule, flat end first, into the center of the round low range comparator.
 - Hold the comparator up to a light source and view from the bottom.
 - Rotate the comparator until the color standard below the ampoule shows the closest match to the color of the sample in the ampoule.
 - The corresponding value on the comparator represents the phenol concentration in ppm (mg/L).
- For High Range Measurement (0-12 ppm):

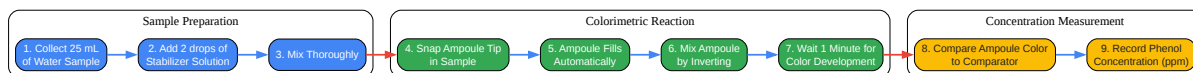
- Place the ampoule between the color standards of the flat high range comparator.
- Move the ampoule along the comparator until the closest color match is found.
- The corresponding value on the comparator represents the phenol concentration in ppm (mg/L).

3.4. Interferences:

The 4-AAP method is susceptible to interference from certain oxidizing and reducing agents. It is important to consult the manufacturer's instructions for a complete list of potential interferences and procedures for their removal. The test detects phenol, meta-, and ortho-substituted phenols, as well as some para-substituted phenols under the appropriate pH conditions.[1][4]

Visualizations

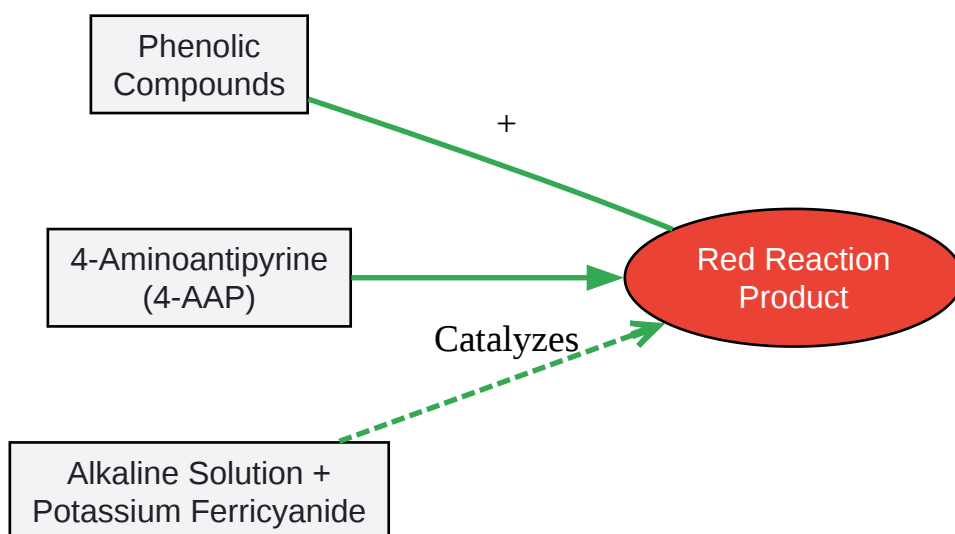
Experimental Workflow for Phenol Determination using **K-8012** Test Kit



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Caption: Experimental workflow for the determination of phenols in water samples using the **K-8012** test kit.

Chemical Reaction Pathway for Phenol Detection



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Caption: Simplified reaction pathway for the colorimetric detection of phenols using the 4-AAP method.

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